

Comparative Efficacy of Cefquinome for Swine Respiratory Disease: A Meta-Analysis

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Compound of Interest

Compound Name:

Cefquinome

Cat. No.:

B211414

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative meta-analysis of **Cefquinome** for the treatment of Swine Respiratory Disease (SRD), evaluating its performance against other common antibiotics based on available experimental data.

Data Presentation: Comparative Efficacy

The following table summarizes the quantitative outcomes from clinical trials comparing **Cefquinome** with other antibiotics for the treatment of SRD.

Treatment Group	Comparator	Sustained Cure Rate (%)	Study
Cefquinome	Ceftiofur	64.6%	
Ceftiofur	Cefquinome	50.0%	
Cefquinome	Amoxicillin	90.5% [1]	[1]
Amoxicillin	Cefquinome	80.3% [1]	[1]
Cefquinome	Enrofloxacin	90.5% [1]	[1]
Enrofloxacin	Cefquinome	83.1% [1]	[1]

Experimental Protocols

Study 1: Cefquinome vs. Ceftiofur

- Objective: To evaluate the efficacy of **cefquinome** compared to ceftiofur for the treatment of respiratory disease in swine under field conditions.[\[2\]](#)
- Study Design: A controlled and randomized field study.[\[2\]](#)
- Animals: 212 pigs from two Belgian farms with clinical signs of respiratory disease.[\[2\]](#)
- Treatment Groups:[\[2\]](#)
 - **Cefquinome**: 2 mg/kg body weight, administered intramuscularly once daily.
 - Ceftiofur: 3 mg/kg body weight, administered intramuscularly once daily.
- Outcome Assessment: Clinical parameters were monitored before, during, and after treatment. The primary endpoint was the sustained cure rate, defined as the absence of relapse for 10 days following the initial cure.[\[2\]](#)

Study 2: Cefquinome vs. Amoxicillin and Enrofloxacin

- Objective: To compare the therapeutic efficacy of **cefquinome** with amoxicillin and enrofloxacin for bacterial respiratory diseases in store pigs.[\[1\]](#)
- Study Design: A controlled, randomized field trial.[\[1\]](#)
- Animals: Store pigs exhibiting symptoms of bacterial respiratory disease.
- Treatment Groups:[\[1\]](#)
 - **Cefquinome**: 2 mg/kg body weight, administered daily for three consecutive days.
 - Amoxicillin: 7.5 mg/kg body weight.
 - Enrofloxacin: 2.5 mg/kg body weight.

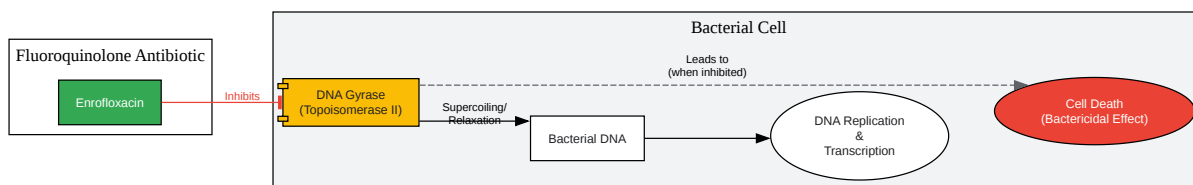
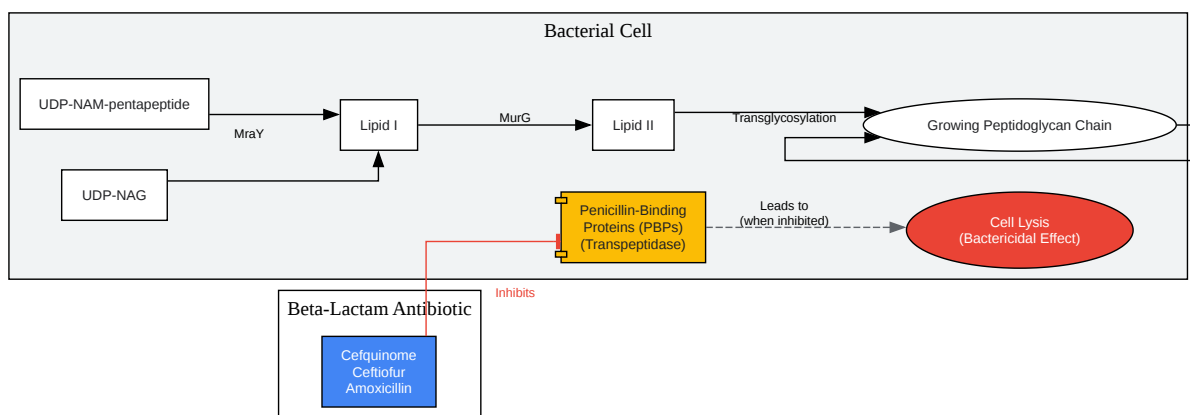
- Outcome Assessment: The main efficacy criteria were sustained cure rates and weight gain.
[\[1\]](#)

Mechanism of Action Signaling Pathways

The therapeutic efficacy of the compared antibiotics stems from their distinct mechanisms of action, targeting different essential bacterial processes.

Beta-Lactam Antibiotics (Cefquinome, Ceftiofur, Amoxicillin)

Cefquinome, a fourth-generation cephalosporin, along with ceftiofur (a third-generation cephalosporin) and amoxicillin, are part of the beta-lactam class of antibiotics. Their primary mechanism of action is the inhibition of bacterial cell wall synthesis.[\[3\]](#)[\[4\]](#) They achieve this by binding to and inactivating penicillin-binding proteins (PBPs), which are enzymes essential for the final steps of peptidoglycan synthesis.[\[5\]](#) This disruption leads to a weakened cell wall and ultimately results in bacterial cell lysis and death.[\[5\]](#)



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